

Safeguarding Your Research: A Comprehensive Guide to Handling Lrrk2-IN-14

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Compound of Interest

Compound Name: *Lrrk2-IN-14*

Cat. No.: *B15581637*

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Disclaimer: A specific Safety Data Sheet (SDS) for **Lrrk2-IN-14** is not publicly available. The following guidance is based on best practices for handling potent, biologically active compounds and information available for similar LRRK2 kinase inhibitors. Researchers must conduct a thorough risk assessment and consult their institution's safety office before handling this compound.

Lrrk2-IN-14 is an orally active and potent inhibitor of the leucine-rich repeat kinase 2 (LRRK2). As with any potent chemical compound, meticulous handling is necessary to ensure the safety of laboratory personnel and the integrity of the research. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Lrrk2-IN-14**.

Chemical and Safety Data

While specific toxicological data for **Lrrk2-IN-14** is not available, the following table summarizes its known properties and general safety recommendations for similar compounds.

Parameter	Value	Source/Recommendation
Chemical Identity		
CAS Number	2942328-06-3	
Molecular Formula	C ₁₇ H ₁₈ F ₃ N ₅ O ₂	
Molecular Weight	381.35 g/mol	
Safety Data		
GHS Hazard Classification	Not available; treat as hazardous.	Based on the biological activity of LRRK2 inhibitors, caution is advised.
Exposure Limits (PEL, TLV)	Not established.	Minimize exposure through engineering controls and PPE.
Acute Toxicity (LD50/LC50)	Not available.	Assume high potency and toxicity.
Handling & Storage		
Storage (Powder)	Store at -20°C for up to 3 years.	General recommendation for similar compounds to ensure stability.
Storage (in Solvent)	Store at -80°C for up to 1 year.	General recommendation for similar compounds to ensure stability.
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents.	To avoid hazardous chemical reactions.

Personal Protective Equipment (PPE) and Engineering Controls

The primary defense against chemical

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